

# A Comparative Environmental Impact Assessment: Tetraconazole vs. Newer Fungicides

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## Compound of Interest

Compound Name: *Tetraconazole*

Cat. No.: *B1682234*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Fungicide Environmental Profiles with Supporting Experimental Data

The escalating need for sustainable agricultural practices has intensified the scrutiny of the environmental footprint of crop protection agents. This guide provides a comprehensive comparison of the environmental impact of the triazole fungicide **Tetraconazole** against a selection of newer generation fungicides, including Quinone outside inhibitors (QoIs) and Succinate Dehydrogenase Inhibitors (SDHIs). By presenting quantitative data on aquatic toxicity, soil persistence, and effects on non-target organisms, this document aims to equip researchers and professionals with the necessary information to make informed decisions in the development and application of fungicides.

## Quantitative Environmental Impact Data

The following tables summarize the key environmental impact parameters for **Tetraconazole** and a selection of newer fungicides. Data has been compiled from various ecotoxicological studies and regulatory assessments.

Table 1: Aquatic Toxicity

Fungicide	Chemical Class	Test Organism	Endpoint	Value (mg/L)	Reference
Tetraconazole	Triazole (DMI)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	3.85 - >5.2	[1]
Daphnia magna (Water Flea)	48h EC50	0.01235	[2]		
Lemna gibba (Duckweed)	7d EC50	0.52	[3]		
Pseudokirchneriella subcapitata (Green Algae)	72h EbC50	0.27	[3]		
Azoxystrobin	Strobilurin (QoI)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	0.47	[4]
Daphnia magna (Water Flea)	48h EC50	0.28	[4]		
Navicula pelliculosa (Diatom)	72h ErC50	0.36	[4]		
Tebuconazole	Triazole (DMI)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	4.4	[5]
Daphnia magna	48h EC50	8.7	[5]		

(Water Flea)

Scenedesmu  
s subspicatus  
(Green  
Algae)

72h ErC50

1.2

[\[5\]](#)

Boscalid

Carboxamide  
(SDHI)

Oncorhynchu  
s mykiss  
(Rainbow  
Trout)

96h LC50

2.7

[\[1\]](#)

Daphnia  
magna  
(Water Flea)

48h EC50

5.3

[\[1\]](#)

Pseudokirchn  
eriella  
subcapitata  
(Green  
Algae)

72h ErC50

3.75

[\[1\]](#)

Fluxapyroxad

Pyrazole-  
carboxamide  
(SDHI)

Oncorhynchu  
s mykiss  
(Rainbow  
Trout)

96h LC50

0.546

[\[6\]](#)

Daphnia  
magna  
(Water Flea)

48h EC50

6.96

[\[6\]](#)

Pseudokirchn  
eriella  
subcapitata  
(Green  
Algae)

72h ErC50

0.74

[\[6\]](#)

Pyraclostrobi  
n

Strobilurin  
(QoI)

Oncorhynchu  
s mykiss  
(Rainbow  
Trout)

96h LC50

0.00616

Daphnia magna (Water Flea)	48h EC50	0.016
Raphidocelis subcapitata (Green Algae)	72h ErC50	>1

Table 2: Soil Persistence

Fungicide	Chemical Class	Soil Half-life (DT50) in days	Reference
Tetraconazole	Triazole (DMI)	67 - >1688	[7][8]
Azoxystrobin	Strobilurin (QoI)	72 - 164	[9]
Tebuconazole	Triazole (DMI)	192.5 (photolysis), >730 (aerobic)	[2]
Boscalid	Carboxamide (SDHI)	196 - 312	[10]
Fluxapyroxad	Pyrazole-carboxamide (SDHI)	157.6 - 1000	[11][12]
Pyraclostrobin	Strobilurin (QoI)	13.1 - 89	[12][13][14]

Table 3: Effects on Non-Target Organisms

Fungicide	Chemical Class	Organism	Effect	Reference
Tetraconazole	Triazole (DMI)	Soil microorganisms	Shift in microbial community structure, inhibition of microbial biomass and respiration.[8][12]	[8][12]
Azoxystrobin	Strobilurin (QoI)	Earthworms	Moderately toxic.	[4]
Bees	Moderately toxic.	[4]		
Tebuconazole	Triazole (DMI)	Soil microorganisms	Decrease in microbial biomass and activity.	[15]
Boscalid	Carboxamide (SDHI)	Birds	Low toxicity.	[1]
Bees	Low toxicity.	[1]		
Fluxapyroxad	Pyrazole-carboxamide (SDHI)	Birds	Low toxicity.	[6]
Bees	Low toxicity.	[6]		
Pyraclostrobin	Strobilurin (QoI)	Amphibian larvae	Highly toxic, LC50 values ranging from 5-18 µg/L.	[16]

## Experimental Protocols

The environmental impact data presented in this guide are derived from standardized laboratory and field studies. The methodologies for two key experimental assessments are detailed below.

## Aquatic Toxicity Testing (based on OECD Guideline 203)

The acute toxicity of fungicides to fish is typically determined using the OECD Guideline 203, "Fish, Acute Toxicity Test".

- **Test Organism:** A recommended fish species, such as Rainbow Trout (*Oncorhynchus mykiss*), is exposed to the test substance.
- **Procedure:** The fish are exposed to a range of concentrations of the fungicide in water for a 96-hour period.<sup>[11][17]</sup> The test can be static (no renewal of the test solution), semi-static (renewal at regular intervals), or flow-through (continuous renewal).
- **Observations:** Mortalities are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50 (Lethal Concentration 50%), which is the concentration of the fungicide that is lethal to 50% of the test organisms within the 96-hour exposure period.<sup>[17]</sup>

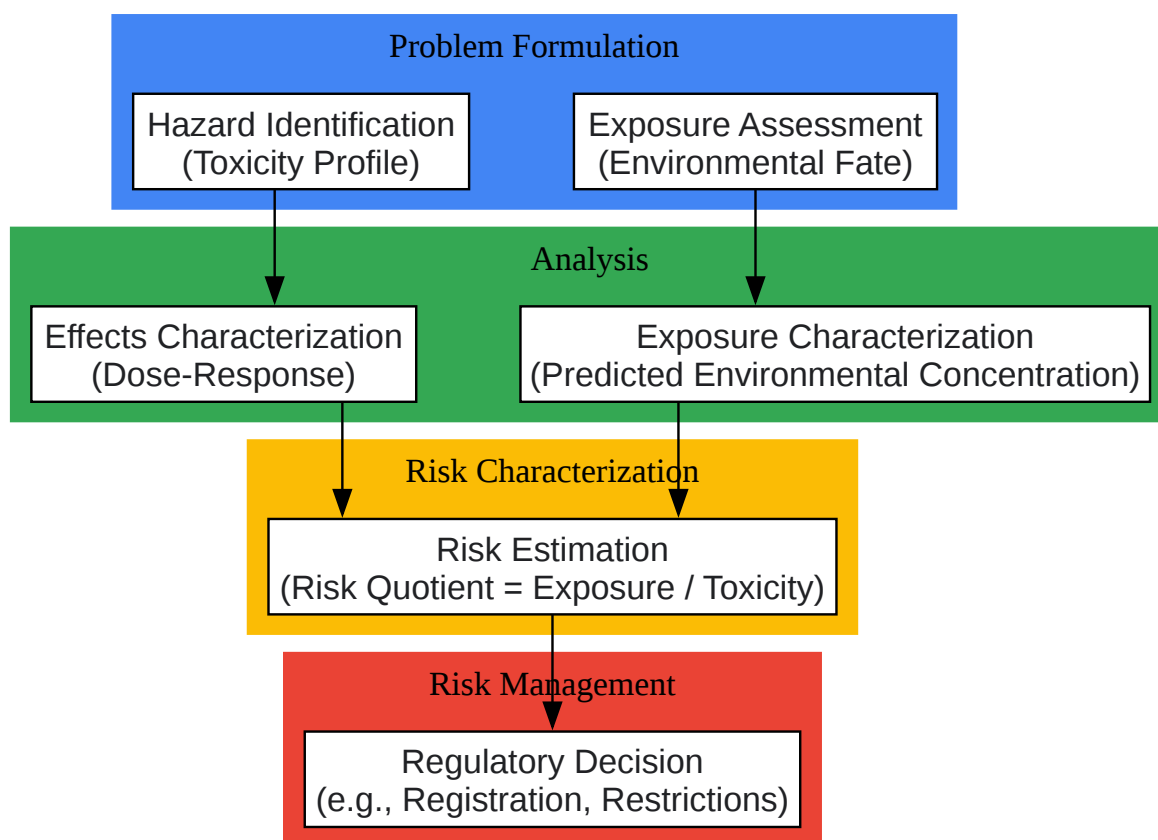
## Soil Persistence Study (based on OECD Guideline 307)

The persistence of a fungicide in the soil is evaluated through soil degradation studies, often following the OECD Guideline 307, "Aerobic and Anaerobic Transformation in Soil".

- **Test System:** Soil samples are treated with the fungicide and incubated under controlled laboratory conditions in the dark.<sup>[7][18]</sup> Both aerobic (with oxygen) and anaerobic (without oxygen) conditions are typically tested.
- **Procedure:** The concentration of the fungicide in the soil is measured at various time intervals over a period of up to 120 days.<sup>[3]</sup>
- **Analysis:** The rate of degradation of the parent compound and the formation and decline of major transformation products are determined.
- **Endpoint:** The primary endpoint is the DT50 (Dissipation Time 50%), which represents the time it takes for 50% of the initial fungicide concentration to dissipate from the soil.

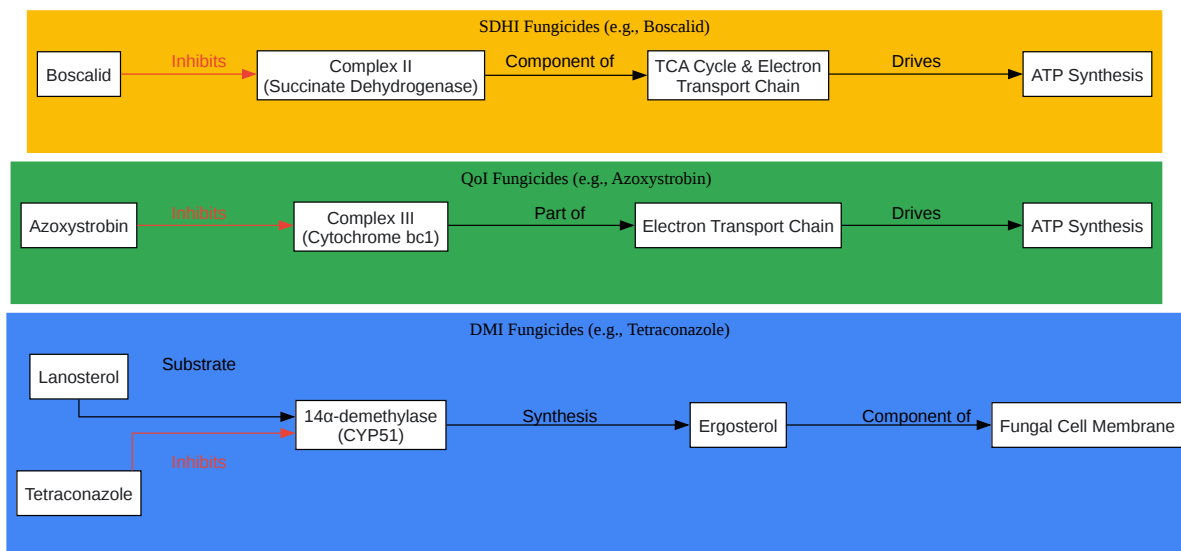
## Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and the assessment process, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Environmental Risk Assessment Workflow for Pesticides.



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Caption: Simplified modes of action for DMI, QoI, and SDHI fungicides.

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